

Spiramycin I-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Spiramycin I-d3-1*

Cat. No.: *B15556576*

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This technical guide provides a comprehensive overview of Spiramycin I-d3, a deuterated analog of the macrolide antibiotic Spiramycin I. This document is intended for researchers, scientists, and drug development professionals, offering in-depth chemical data, experimental protocols, and a detailed examination of its mechanism of action.

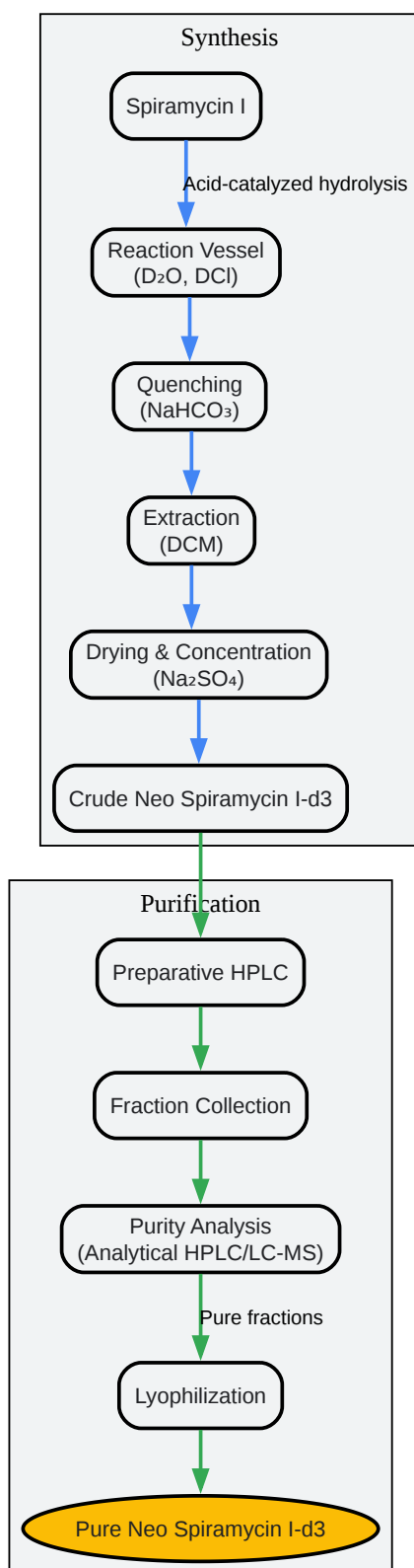
Core Chemical Data

Spiramycin I-d3, a stable isotope-labeled internal standard, is crucial for accurate quantification in pharmacokinetic and metabolic studies. Its distinct mass difference from the unlabeled parent compound allows for precise measurement in complex biological matrices.

Property	Value
CAS Number	1355452-20-8[1]
Molecular Formula	C43H71D3N2O14[1]
Molecular Weight	846.07 g/mol [1]
Appearance	White to Off-White Solid
Purity	≥95%[1]
Storage Conditions	-20°C Freezer
Synonyms	9-O-[(2R,5S,6R)-5-(Dimethylamino)tetrahydro-6-methyl-2H-pyran-2-yl]leucomycin V-d3; Foromacidin A-d3; Spiramycin A-d3[1]

Synthesis and Purification of Neo Spiramycin I-d3

Neo Spiramycin I-d3, a key metabolite of Spiramycin I, can be synthesized from its parent compound. The following workflow outlines the synthesis via acid-catalyzed hydrolysis in a deuterium-rich environment and subsequent purification.



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Caption: Synthesis and purification workflow for Neo Spiramycin I-d3.

Experimental Protocol: Synthesis of Neo Spiramycin I-d3

The synthesis involves the acid-catalyzed hydrolysis of Spiramycin I in the presence of deuterium oxide (D_2O) and a deuterated acid, leading to the removal of the mycarose sugar and deuterium incorporation.

Materials:

- Spiramycin I ($\geq 95\%$ purity)
- Deuterium oxide (D_2O , 99.9 atom % D)
- Deuterated hydrochloric acid (DCI in D_2O)
- Anhydrous sodium bicarbonate ($NaHCO_3$)
- Anhydrous dichloromethane (DCM)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve Spiramycin I in D_2O and deuterated acid.
- Allow the reaction to proceed for 2-4 hours.
- Neutralize the reaction by adding anhydrous sodium bicarbonate.
- Extract the aqueous mixture with anhydrous dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate to obtain the crude product.

Experimental Protocol: Purification by HPLC

The crude Neo Spiramycin I-d3 is purified using preparative high-performance liquid chromatography (HPLC).

Instrumentation and Conditions:

- HPLC System: Preparative HPLC with a UV detector.
- Column: Reversed-phase C18.
- Mobile Phase: A gradient of 0.1% Formic acid in Water and 0.1% Formic acid in Acetonitrile.
- Detection: UV at 232 nm.

Procedure:

- Dissolve the crude product in the initial mobile phase.
- Inject the sample onto the equilibrated HPLC column.
- Collect fractions corresponding to the main peak.
- Analyze the purity of collected fractions using analytical HPLC or LC-MS.
- Combine the pure fractions and lyophilize to obtain the final product.

Analytical Methodologies

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly effective method for the quantification of spiramycin and its metabolites, utilizing deuterated internal standards like Spiramycin-d3 or Neo Spiramycin I-d3 for enhanced accuracy.

Analytical Method	Internal Standard	Matrix	Limit of Quantification (LOQ)
LC-MS/MS	Spiramycin-d3	Milk	40 µg/kg
HPLC-UV	Not Specified	Muscle	25 µg/kg
Microbiological Assay	Not Specified	Muscle	100 µg/kg

Experimental Protocol: LC-MS/MS Analysis

This protocol outlines a general procedure for the quantification of spiramycin in biological matrices using an internal standard.

Sample Preparation:

- To a 100 μ L sample (e.g., human plasma), add 10 μ L of the Neo Spiramycin I-d3 internal standard working solution.
- Precipitate proteins by adding 300 μ L of acetonitrile and vortexing.
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Transfer the supernatant for analysis.

LC-MS/MS Parameters:

- Chromatography: Separation is typically achieved using a C18 reversed-phase column with a gradient elution of mobile phases such as acetonitrile and water with additives like formic acid.
- Mass Spectrometry: Operated in multiple reaction monitoring (MRM) mode for high specificity and sensitivity.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Spiramycin exerts its antibiotic effect by inhibiting bacterial protein synthesis. It specifically targets the 50S subunit of the bacterial ribosome.

Caption: Mechanism of action of Spiramycin.

By binding to the 23S rRNA within the 50S subunit, spiramycin obstructs the peptide exit tunnel. This action leads to the premature dissociation of peptidyl-tRNA from the ribosome, thereby halting protein elongation and ultimately inhibiting bacterial growth. This mechanism is primarily bacteriostatic, meaning it inhibits bacterial growth rather than directly killing the bacteria, although bactericidal activity can be observed at higher concentrations.

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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